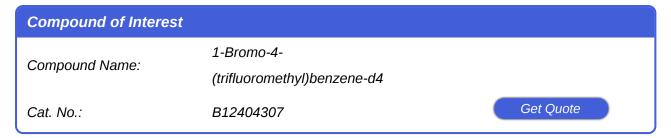




An In-depth Technical Guide to 1-Bromo-4-(trifluoromethyl)benzene-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-4-(trifluoromethyl)benzene-d4**, a deuterated analog of 1-Bromo-4-(trifluoromethyl)benzene. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly as an internal standard for quantitative analysis.

Core Chemical Properties

1-Bromo-4-(trifluoromethyl)benzene-d4 is a deuterated form of 1-Bromo-4-(trifluoromethyl)benzene where the four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification.[1]



Property	Value	Reference
Chemical Formula	C7D4BrF3	[2]
Molecular Weight	229.03 g/mol	[2]
CAS Number	1219799-09-3	[2]
Appearance	Colorless to light yellow liquid	[2]
Storage	4°C, protect from light. In solvent: -80°C for 6 months; -20°C for 1 month (protect from light).	[2]

Due to the limited availability of specific experimental data for the deuterated compound, the physical properties of its non-deuterated analog, 1-Bromo-4-(trifluoromethyl)benzene, are provided below for reference. The properties of the d4-variant are expected to be very similar.

Property	Value (for non-deuterated analog)	Reference
Boiling Point	154-155 °C	[3]
Density	1.607 g/mL at 25 °C	
Refractive Index	n20/D 1.472	_

Synthesis

A specific, detailed synthesis protocol for **1-Bromo-4-(trifluoromethyl)benzene-d4** is not readily available in the public domain. However, a general approach for the deuteration of aromatic compounds involves an acid-catalyzed hydrogen-deuterium exchange reaction.

Generalized Experimental Protocol: Acid-Catalyzed H-D Exchange

This protocol is a general representation and would require optimization for the specific synthesis of **1-Bromo-4-(trifluoromethyl)benzene-d4**.



Materials:

- 1-Bromo-4-(trifluoromethyl)benzene
- Deuterated acid (e.g., D₂SO₄)
- Deuterium oxide (D₂O)
- Anhydrous solvent (e.g., deuterated chloroform, CDCl₃)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- Reaction Setup: In a sealed reaction vessel suitable for heating under pressure, dissolve 1-Bromo-4-(trifluoromethyl)benzene in a minimal amount of anhydrous deuterated solvent.
- Acid Addition: Carefully add a catalytic amount of a strong deuterated acid, such as D₂SO₄, to the solution.
- Deuterium Source: Add an excess of deuterium oxide (D₂O) to serve as the deuterium source for the exchange reaction.
- Heating: Heat the mixture at an elevated temperature (e.g., 80-150°C) for a prolonged period (24-72 hours) to facilitate the hydrogen-deuterium exchange on the aromatic ring. The reaction progress can be monitored by taking small aliquots and analyzing them by ¹H NMR to observe the disappearance of the aromatic proton signals.
- Workup: After cooling to room temperature, carefully neutralize the acid with a suitable base (e.g., Na₂CO₃ solution).
- Extraction: Extract the deuterated product into an organic solvent such as diethyl ether or dichloromethane.
- Drying and Evaporation: Wash the organic layer with brine, dry it over anhydrous MgSO₄ or Na₂SO₄, and then remove the solvent under reduced pressure.

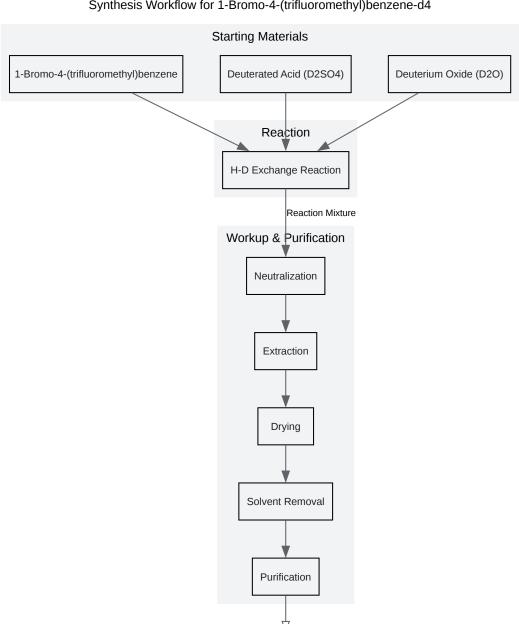






• Purification: Purify the crude product by column chromatography or distillation to obtain pure 1-Bromo-4-(trifluoromethyl)benzene-d4.



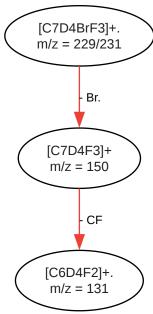


Synthesis Workflow for 1-Bromo-4-(trifluoromethyl)benzene-d4

1-Bromo-4-(trifluoromethyl)benzene-d4



Predicted Mass Spectrometry Fragmentation



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